

Application of N-Nonanoylglycine-d2 in Targeted Metabolomics

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Compound of Interest

Compound Name: N-Nonanoylglycine-d2

Cat. No.: B12362598

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nonanoylglycine is a member of the N-acylglycine family, a class of endogenous lipid signaling molecules.^{[1][2]} These molecules are formed through the conjugation of a fatty acid with glycine and are involved in various physiological processes.^[1] Altered levels of N-acylglycines have been associated with inborn errors of metabolism, particularly fatty acid oxidation disorders.^{[1][2]} Targeted metabolomics, a quantitative approach to measure a specific set of metabolites, is a powerful tool for studying the roles of N-acylglycines in health and disease.

The use of stable isotope-labeled internal standards is crucial for accurate and precise quantification in mass spectrometry-based metabolomics. **N-Nonanoylglycine-d2**, a deuterated analog of N-Nonanoylglycine, serves as an ideal internal standard for this purpose. Its chemical and physical properties are nearly identical to the endogenous analyte, ensuring that it behaves similarly during sample preparation, chromatography, and ionization, thus effectively correcting for analytical variability.

These application notes provide detailed protocols for the use of **N-Nonanoylglycine-d2** as an internal standard in targeted metabolomics studies of biological samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Quantitative Data Summary

The following tables provide representative data for the LC-MS/MS analysis of N-Nonanoylglycine using **N-Nonanoylglycine-d2** as an internal standard. Please note that these parameters may require optimization for different instrumentation and matrices.

Table 1: LC-MS/MS Parameters for N-Nonanoylglycine and **N-Nonanoylglycine-d2**

Parameter	N-Nonanoylglycine	N-Nonanoylglycine-d2 (Internal Standard)
Precursor Ion (m/z)	216.2	218.2
Product Ion (m/z)	76.1	78.1
Collision Energy (eV)	15	15
Dwell Time (ms)	100	100
Ionization Mode	Positive Electrospray Ionization (ESI+)	Positive Electrospray Ionization (ESI+)

Table 2: Method Validation Summary (Illustrative)

Parameter	Result
Linearity (R ²)	> 0.995
Lower Limit of Quantification (LLOQ)	1 ng/mL
Intra-day Precision (%CV)	< 10%
Inter-day Precision (%CV)	< 15%
Accuracy (% Recovery)	90-110%
Matrix Effect (%)	< 15%

Experimental Protocols

Sample Preparation (Protein Precipitation)

This protocol is suitable for plasma, serum, and urine samples.

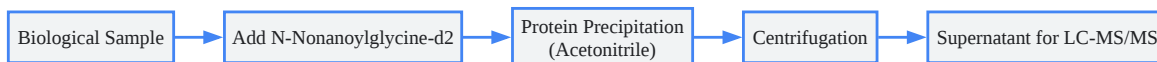
Materials:

- Biological sample (e.g., 100 μ L of plasma)
- **N-Nonanoylglycine-d2** internal standard working solution (e.g., 100 ng/mL in methanol)
- Ice-cold acetonitrile
- Microcentrifuge tubes (1.5 mL)
- Vortex mixer
- Centrifuge (capable of 14,000 x g and 4°C)

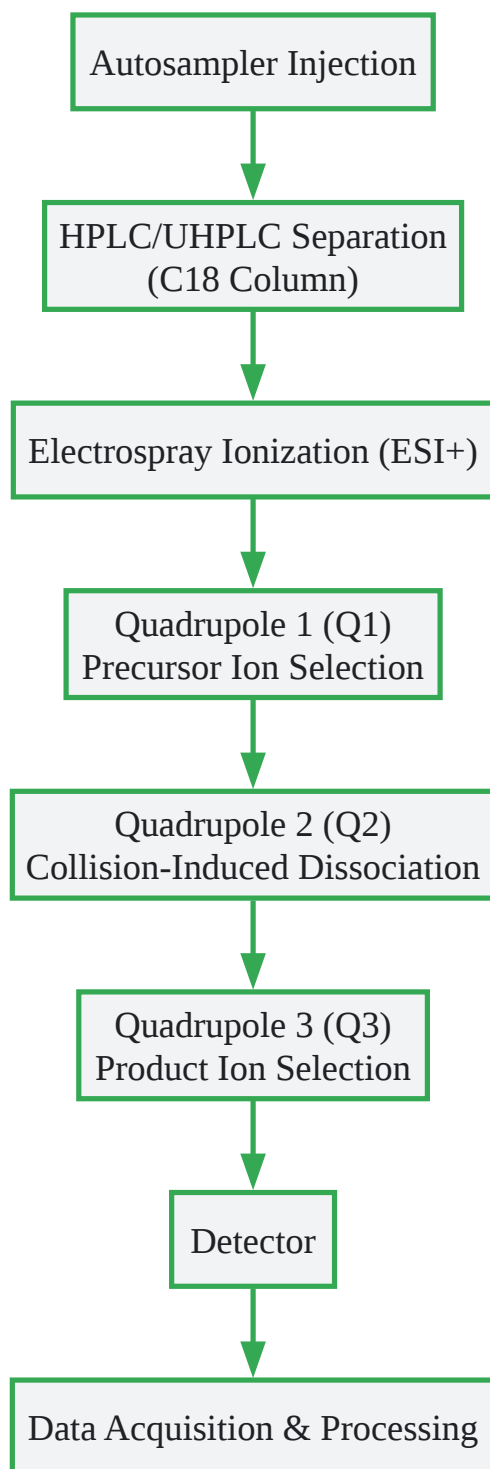
Procedure:

- Pipette 100 μ L of the biological sample into a 1.5 mL microcentrifuge tube.
- Add 10 μ L of the **N-Nonanoylglycine-d2** internal standard working solution to the sample.
- Vortex briefly to mix.
- Add 400 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Incubate at -20°C for 20 minutes to enhance protein precipitation.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new microcentrifuge tube or an autosampler vial for LC-MS/MS analysis.

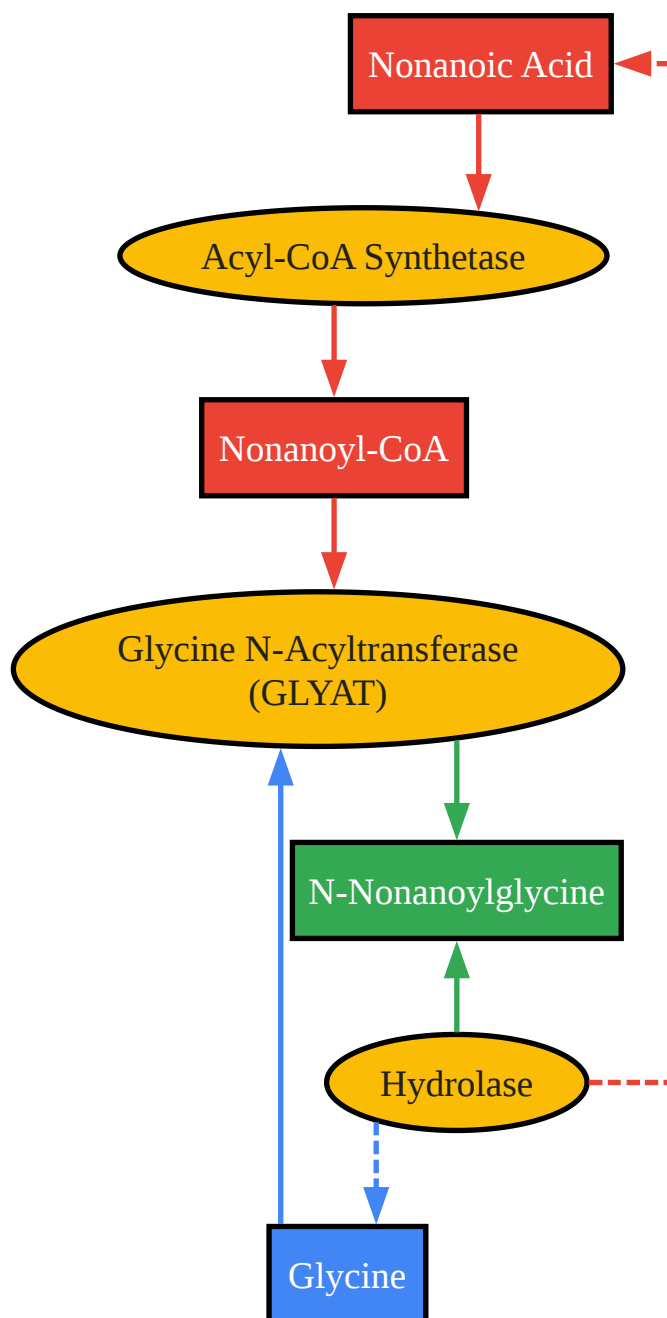
Sample Preparation Workflow



LC-MS/MS Analysis Workflow



Biosynthesis and Degradation of N-Nonanoylglycine



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References

- 1. researchgate.net [researchgate.net]
- 2. avantiresearch.com [avantiresearch.com]
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